

2-cyclohexylpropan-2-ol structural formula and IUPAC name

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Compound of Interest

Compound Name: 2-Cyclohexylpropan-2-ol

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A Technical Overview of 2-Cyclohexylpropan-2-ol

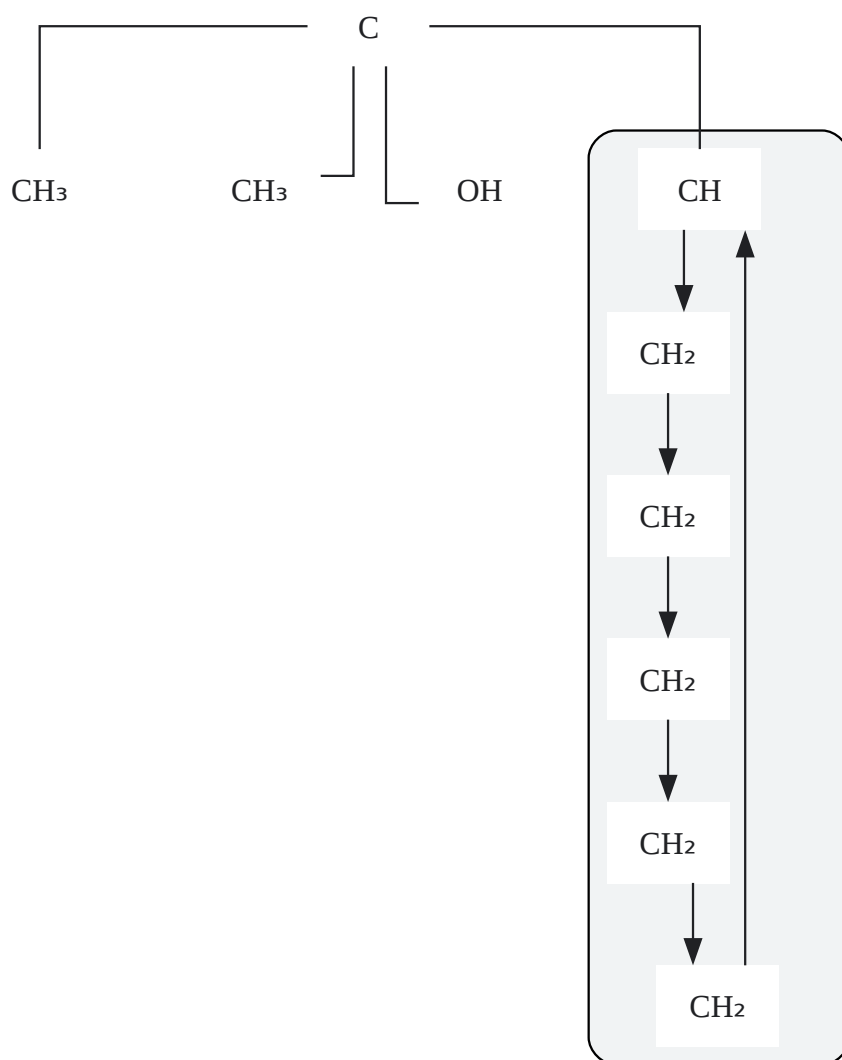
This guide provides an in-depth look at the structural formula and standardized nomenclature of **2-cyclohexylpropan-2-ol**, a tertiary alcohol relevant to various fields of chemical research and development.

IUPAC Name: **2-cyclohexylpropan-2-ol**^[1]

Molecular Formula: C₉H₁₈O^{[1][2]}

Structural Representation

The molecular architecture of **2-cyclohexylpropan-2-ol** consists of a propane chain with a hydroxyl group and a cyclohexyl group both attached to the second carbon atom. This arrangement classifies it as a tertiary alcohol.^{[2][3]} The structural formula is visualized in the diagram below.



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Figure 1. Structural formula of **2-cyclohexylpropan-2-ol**.

Chemical Properties and Synthesis

As a tertiary alcohol, **2-cyclohexylpropan-2-ol** does not readily undergo oxidation without the cleavage of carbon-carbon bonds. A common laboratory-scale synthesis method for this compound is the Grignard reaction, which involves the reaction of cyclohexylmagnesium bromide with acetone.

This document is intended for informational purposes for a technical audience. The synthesis information is for academic illustration and should be performed by qualified professionals in a controlled laboratory setting.

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References

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